

# picoxystrobin mode of action respiration inhibitor

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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## Molecular Mechanism of Action

**Picoxystrobin** belongs to the **Quinone outside Inhibitor (QoI)** group of fungicides, classified as a **strobilurin** [1] [2]. Its primary molecular target is the **cytochrome bc1 complex** (also known as **Complex III**) within the mitochondrial electron transport chain [1] [3].

- **Inhibition of Electron Transfer:** **Picoxystrobin** binds to the **Qo site** (quinone oxidation site) of the cytochrome bc1 complex. This binding blocks the transfer of electrons from ubiquinol to cytochrome c, effectively halting the flow of electrons through the chain [1] [3].
- **Disruption of Energy Production:** By interrupting electron transport, **picoxystrobin** prevents the translocation of protons ( $H^+$ ) across the inner mitochondrial membrane. This collapses the proton gradient essential for driving **ATP synthase (Complex V)**, leading to a severe reduction in cellular **ATP** production [1].
- **Cellular Consequences:** The ensuing energy crisis results in a cascade of cellular failures, including the disruption of metabolic processes, cell membrane integrity, and eventual cell death [1]. The fungicide exhibits both **protective and curative** properties [2].

## Quantitative Efficacy Data

The inhibitory strength of **picoxystrobin** can be quantified by its effective concentration ( $EC_{50}$ ), which is the concentration required to achieve 50% inhibition of a biological process. The following table summarizes its

potency against the fungus *Neopestalotiopsis clavispora*:

Biological Process Inhibited	Mean EC <sub>50</sub> Value (µg/mL)	Range (µg/mL)
Mycelial Growth [1]	0.0282 ± 0.0148	0.0062 - 0.0658
Spore Germination [1]	0.0048 ± 0.0022	0.0014 - 0.0099

These data demonstrate that **picoxystrobin** is highly effective at inhibiting fungal growth, with spore germination being an even more sensitive process.

## Resistance and Fitness Penalty

Fungi can develop resistance to QoI fungicides, often through point mutations in the mitochondrial gene that encodes the cytochrome b protein (such as the G143A mutation) [1]. However, studies on *N. clavispora* have shown that resistant mutants can suffer a **fitness penalty**:

- **Reduced Competitiveness:** Resistant mutants exhibited decreased conidium production and were less pathogenic compared to their sensitive progenitors [1].
- **Stable Resistance:** In the studied mutants, no mutations were found in the cytochrome b gene, suggesting the possibility of other, less common resistance mechanisms that still impart a competitive disadvantage [1].

## Ecotoxicology and Environmental Impact

**Picoxystrobin**'s mode of action is not exclusive to fungal mitochondria and can affect non-target organisms, leading to important environmental considerations.

Organism / System	Observed Effect	Key Findings
<b>Zebrafish</b> ( <i>Danio rerio</i> )	Developmental toxicity, oxidative stress, immunotoxicity [4]	144-hour LC <sub>50</sub> for embryos was <b>213.8 µg/L</b> ; exposure caused hatching inhibition, deformities, and altered immune gene expression [4].

Organism / System	Observed Effect	Key Findings
Soil Microbial Community	Transient effects on respiration and community structure [5]	Initial decrease in microbial respiration activity was observed, but community structure and function recovered over a 70-day period [5].
Microalgae ( <i>Tetradesmus obliquus</i> )	Growth inhibition, oxidative stress, reduced chlorophyll [6]	The bacterium <i>Hyphomicrobium</i> sp. H-9 can biodegrade picoxystrobin, mitigating its toxic effects on algae [6].

## Key Experimental Protocols

For researchers investigating the effects of respiration-inhibiting fungicides, here are standard methodologies derived from the literature.

### Determining Fungal Sensitivity (Mycelial Growth Inhibition)

This protocol assesses the effect of a fungicide on the vegetative growth of fungi [1].

- **Key Steps:**
  - **Prepare Media:** Amend alkyl ester agar (AEA) media with a series of **picoxystrobin** concentrations (e.g., 0.015625 to 0.5 µg/mL). Include **50 µg/mL of SHAM** to suppress the alternative oxidase pathway.
  - **Inoculate:** Transfer 4-mm mycelial plugs from the edge of an active culture onto the amended plates.
  - **Incubate and Measure:** Incubate plates at 28°C for 7 days. Measure colony diameters in two perpendicular directions.
  - **Calculate EC<sub>50</sub>:** Determine the effective concentration that inhibits growth by 50% using regression analysis.

### Determining Fungal Sensitivity (Spore Germination Inhibition)

This protocol evaluates the effect on spore germination, which is often more sensitive than mycelial growth [1].

- **Key Steps:**

- **Harvest Spores:** Produce spores on PDA plates and wash them with sterilized water.
- **Prepare Germination Solution:** Suspend spores in a liquid medium containing a range of **picoxystrobin** concentrations.
- **Incubate and Assess:** Incubate the suspension and assess spore germination rates after a set period (e.g., 24 hours) under a microscope.
- **Calculate EC<sub>50</sub>:** Determine the concentration that inhibits germination by 50%.

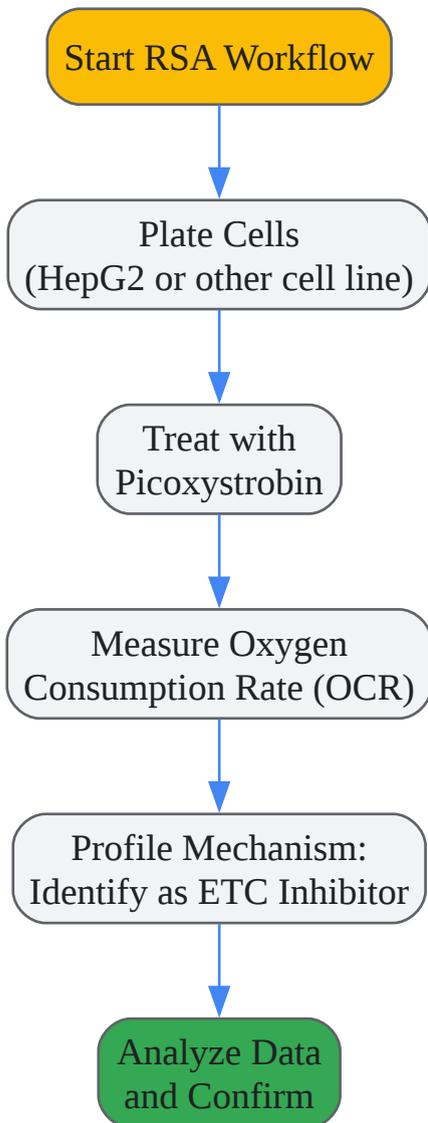
## Respirometric Screening Assay (RSA) for Mitochondrial Function

This cell-based assay directly measures chemical effects on cellular respiration and can characterize the mechanism of action [3].

- **Key Steps:**

- **Culture Cells:** Plate HepG2 cells (or other relevant cell line) into a specialized respirometry microplate.
- **Treat with Compound:** Expose cells to a range of **picoxystrobin** concentrations.
- **Measure Oxygen Consumption Rate (OCR):** Use an instrument like a Seahorse XF Analyzer to measure basal respiration and changes in OCR after sequential injection of specific inhibitors.
- **Profile Mechanism:** A characteristic drop in OCR after **picoxystrobin** exposure, without a specific pattern change after other inhibitors, profiles it as an Electron Transport Chain inhibitor (ETCi).

The following diagram visualizes the experimental workflow for the Respirometric Screening Assay, which is used to identify and characterize mitochondrial toxicants like **picoxystrobin** [3].



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## Conclusion

**Picoxystrobin** is a potent QoI fungicide that functions by inhibiting mitochondrial respiration, leading to a catastrophic energy failure in target fungal cells. While highly effective, its non-selectivity necessitates careful consideration of environmental impacts, including toxicity to aquatic life and transient effects on soil microbes. Research into biodegrading organisms offers promising pathways for mitigation. The experimental protocols outlined provide a foundation for scientists to investigate its efficacy and mechanisms further.

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